

Application Notes and Protocols for Dissolving BU224 Hydrochloride in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BU224 hydrochloride

Cat. No.: B067079

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Audience: Researchers, scientists, and drug development professionals.

These application notes provide a detailed protocol for the preparation of **BU224 hydrochloride** solutions using Dimethyl Sulfoxide (DMSO). The information is intended to guide researchers in the accurate and effective preparation of this compound for in vitro and in vivo studies.

Compound Information

BU224 hydrochloride is a high-affinity ligand for the imidazoline I2 binding site. It is often used in research to study the role of these receptors in various physiological processes.

Data Presentation

The physicochemical properties and solubility of **BU224 hydrochloride** are summarized in the table below for easy reference.

| Property | Value | Reference |
|--------------------|--|-----------|
| Molecular Weight | 233.70 g/mol | |
| Molecular Formula | C ₁₂ H ₁₁ N ₃ · HCl | |
| Appearance | White to brown/gray solid | [1] |
| CAS Number | 205437-64-5 | |
| Solubility in DMSO | Soluble up to 10 mM | [1] |
| Other Solubilities | Ethanol: 1.2 mg/mL H ₂ O: >16 mg/mL 0.1 M NaOH: 24 mg/mL 0.1 M HCl: >30 mg/mL | |
| Storage (Solid) | Desiccate at room temperature | |
| Storage (Solution) | -20°C (short-term) or -80°C (long-term) | |

Experimental Protocols

The following protocol provides a step-by-step guide for the dissolution of **BU224 hydrochloride** in DMSO to prepare a stock solution. These are general guidelines and may be adapted based on specific experimental needs.

Protocol 1: Dissolving BU224 Hydrochloride in DMSO

This protocol describes the preparation of a stock solution of **BU224 hydrochloride** in DMSO.

Materials:

- **BU224 hydrochloride** powder
- Dimethyl Sulfoxide (DMSO), anhydrous
- Vortex mixer
- Sterile microcentrifuge tubes or other appropriate containers

- Calibrated pipettes

Procedure:

- Preparation: Ensure all equipment is clean, dry, and sterile if required. Work in a well-ventilated area, preferably a chemical fume hood.
- Weighing: Accurately weigh the desired amount of **BU224 hydrochloride** powder.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the **BU224 hydrochloride** powder to achieve the desired concentration (up to 10 mM).
 - Example Calculation for a 10 mM Stock Solution:
 - Molecular Weight of **BU224 hydrochloride** = 233.7 g/mol
 - To prepare 1 mL of a 10 mM solution, you need 0.0002337 g (or 0.2337 mg) of **BU224 hydrochloride**.
 - Therefore, to prepare a 10 mM stock solution from 1 mg of **BU224 hydrochloride**, add approximately 4.28 mL of DMSO.
- Dissolution:
 - Cap the tube securely.
 - Vortex the solution for 30-60 seconds to facilitate dissolution.
 - Visually inspect the solution to ensure all solid has dissolved.
 - If necessary, continue vortexing. Gentle warming of the solution in a water bath (not exceeding 37°C) can be used cautiously to aid dissolution, though be aware that heat may degrade the compound.
- Storage: Store the resulting stock solution at -20°C for short-term storage or -80°C for long-term storage. It is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Safety Precautions:

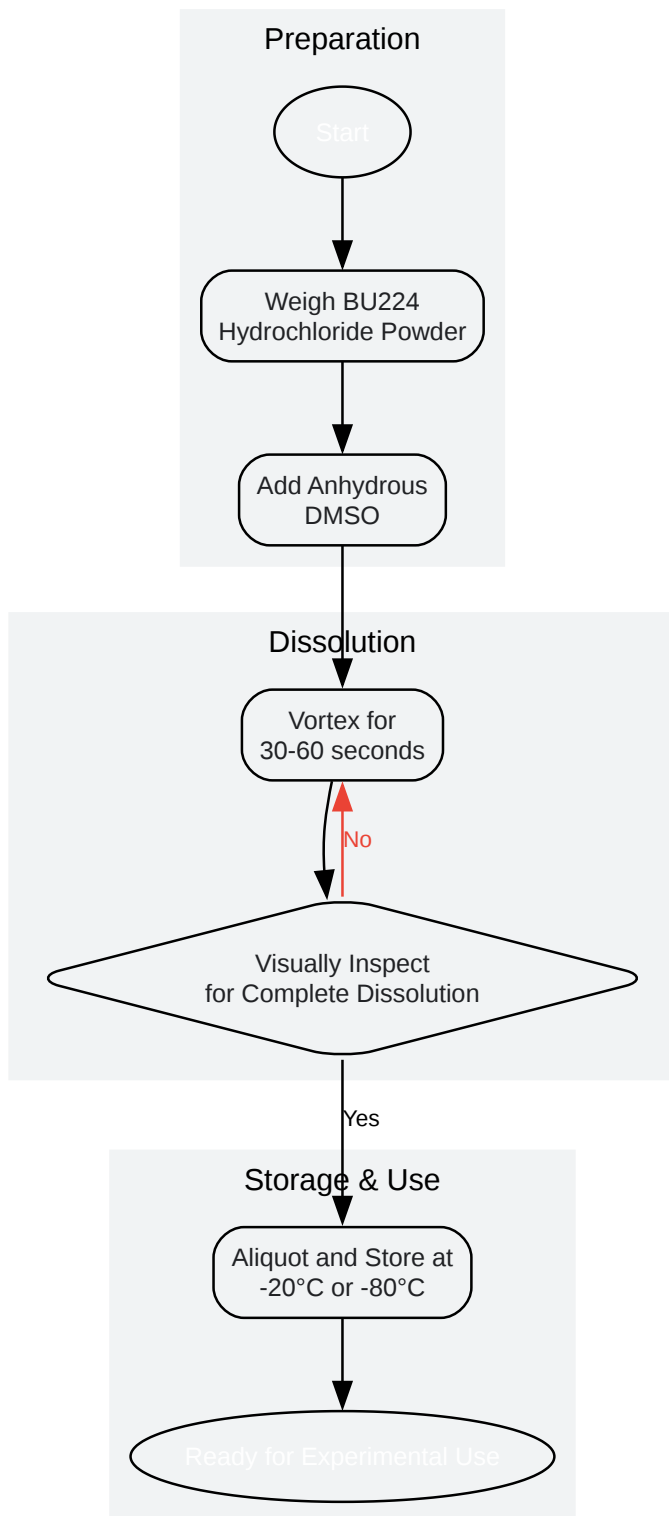
- Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat when handling **BU224 hydrochloride** and DMSO.
- DMSO can facilitate the absorption of other chemicals through the skin. Handle with care.
- Consult the Safety Data Sheet (SDS) for **BU224 hydrochloride** and DMSO for complete safety information.

Visualizations

Experimental Workflow Diagram

The following diagram illustrates the workflow for preparing a **BU224 hydrochloride** stock solution in DMSO.

Workflow for Dissolving BU224 Hydrochloride in DMSO

[Click to download full resolution via product page](#)Caption: Workflow for dissolving **BU224 hydrochloride** in DMSO.

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References

- 1. BU 224 hydrochloride CAS#: 205437-64-5 [m.chemicalbook.com]
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Phone: (601) 213-4426

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